

A Technical Guide to 6-Bromo-2-methylnicotinonitrile: A Versatile Heterocyclic Building Block

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Compound of Interest

Compound Name: 6-Bromo-2-methylnicotinonitrile

Cat. No.: B1517302

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Abstract

This technical guide provides an in-depth analysis of **6-Bromo-2-methylnicotinonitrile**, a key heterocyclic intermediate for research and development. The document delineates its fundamental chemical and physical properties, offers insights into its synthetic pathways, and explores its reactivity and potential applications, particularly in the realms of medicinal chemistry and materials science. By grounding technical data with mechanistic rationale, this guide serves as a critical resource for researchers, chemists, and drug development professionals seeking to leverage this compound in advanced synthetic applications.

Compound Identification and Core Properties

6-Bromo-2-methylnicotinonitrile, identified by CAS Number 1003711-39-4, is a substituted pyridine derivative featuring three key functional groups: a bromine atom, a methyl group, and a nitrile moiety.^{[1][2]} This strategic arrangement of functionalities makes it a highly valuable and versatile building block in organic synthesis. The bromine atom at the 6-position serves as an excellent handle for a wide array of cross-coupling reactions, while the nitrile and methyl groups offer further sites for chemical modification.

The fundamental properties of **6-Bromo-2-methylnicotinonitrile** are summarized in the table below.

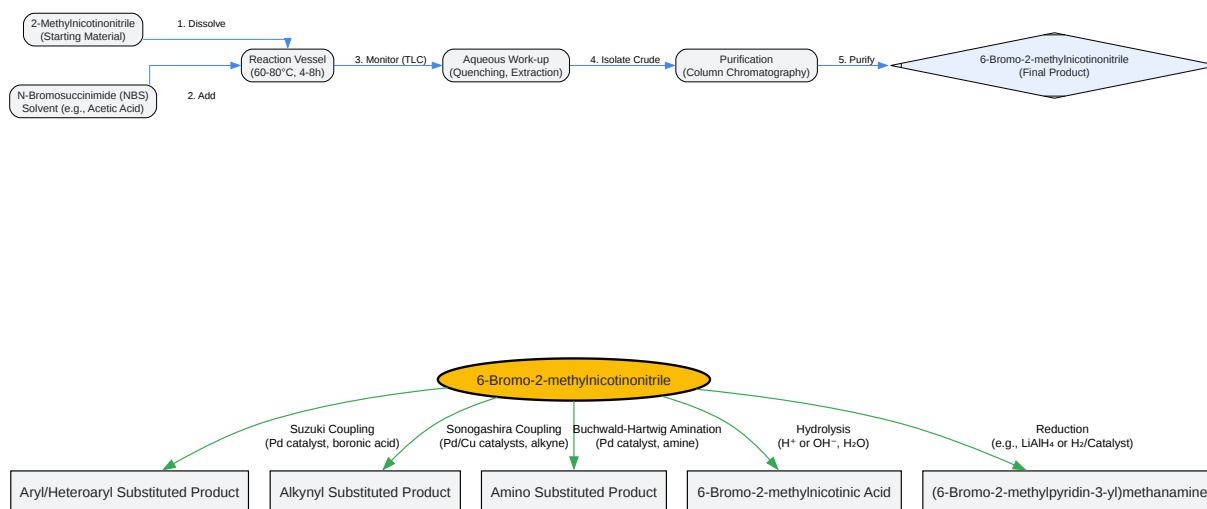
Property	Value	Source(s)
CAS Number	1003711-39-4	[1][2]
Molecular Formula	C ₇ H ₅ BrN ₂	[1][2][3]
Molecular Weight	197.03 g/mol	[1][2][3]
IUPAC Name	6-Bromo-2-methylpyridine-3-carbonitrile	N/A
SMILES	<chem>N#CC1=C(C)N=C(Br)C=C1</chem>	[1]
Typical Purity	≥95%	[1]
Recommended Storage	Inert atmosphere, 2-8°C; Dry, sealed place	[2][3]

Proposed Synthesis and Mechanistic Rationale

While multiple synthetic routes may exist, a common and logical approach for the preparation of **6-Bromo-2-methylnicotinonitrile** involves the direct electrophilic bromination of 2-methylnicotinonitrile. This pathway is advantageous due to the commercial availability of the starting material and the well-established nature of pyridine ring halogenation.

Electrophilic Bromination Pathway

The pyridine ring is generally less reactive towards electrophilic substitution than benzene due to the electron-withdrawing nature of the nitrogen atom. However, the presence of the activating methyl group can facilitate the reaction. The bromination is typically performed using an electrophilic bromine source like N-Bromosuccinimide (NBS), which is often preferred over liquid bromine for its superior handling characteristics and milder reaction conditions, thereby minimizing the formation of undesired byproducts.[4]



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Sources

- 1. 6-Bromo-2-methylnicotinonitrile | CAS:1003711-39-4 | Trylead [trylead-chem.com]
- 2. 1003711-39-4|6-Bromo-2-methylnicotinonitrile|BLD Pharm [bldpharm.com]
- 3. CAS 1003711-35-0 | 6-Bromo-4-methyl-nicotinonitrile - Synblock [synblock.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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